

Fucosterol: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Fucosterol, a prominent phytosterol derived from various marine algae, has garnered significant scientific interest due to its diverse and potent biological activities. This technical guide provides an in-depth overview of Fucosterol, including its fundamental physicochemical properties, and a detailed exploration of its anti-inflammatory, anti-cancer, anti-diabetic, and anti-adipogenic effects. The guide is intended to serve as a comprehensive resource, offering detailed experimental protocols and elucidating the molecular mechanisms and signaling pathways that underpin Fucosterol's therapeutic potential.

Physicochemical Properties of Fucosterol

Fucosterol is a sterol with a characteristic 24-ethylidene group. Its fundamental properties are summarized in the table below, providing essential information for its handling and use in experimental settings.



Property	Value	Citations
CAS Number	17605-67-3	[1][2][3][4][5]
Molecular Formula	C29H48O	
Molecular Weight	412.69 g/mol	_
Synonyms	(3β,24E)-stigmasta-5,24(28)- dien-3-ol, trans-24-ethylidene Cholesterol	
Appearance	White to off-white solid	_
Purity	≥98%	_

Biological Activities and Mechanisms of Action

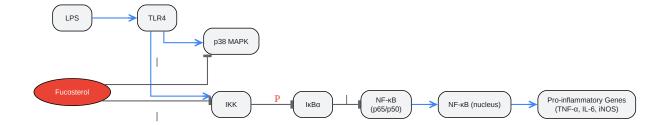
Fucosterol exhibits a wide spectrum of pharmacological activities, positioning it as a promising candidate for the development of novel therapeutics. This section details its primary biological effects and the underlying molecular signaling pathways.

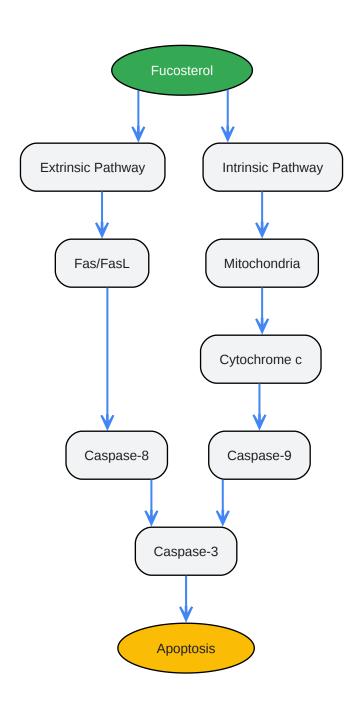
Anti-Inflammatory Activity

Fucosterol has demonstrated potent anti-inflammatory properties by modulating key signaling pathways involved in the inflammatory response. It effectively reduces the production of pro-inflammatory mediators such as nitric oxide (NO), tumor necrosis factor-alpha (TNF- α), and interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated macrophages.

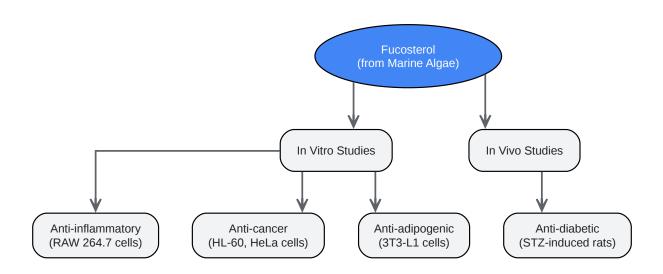
The primary mechanism of its anti-inflammatory action involves the inhibition of the Nuclear Factor-kappa B (NF- κ B) and p38 Mitogen-Activated Protein Kinase (MAPK) signaling pathways. Fucosterol treatment has been shown to suppress the phosphorylation and subsequent degradation of $I\kappa B\alpha$, an inhibitor of NF- κ B, thereby preventing the nuclear translocation of the p65 subunit of NF- κ B. Concurrently, it attenuates the phosphorylation of p38 MAPK.











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